

2-hydroxy-3-nitrobenzoic acid sodium salt properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Nitrosalicylic Acid Sodium Salt

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An In-depth Technical Guide to 2-Hydroxy-3-nitrobenzoic Acid Sodium Salt

Authored by a Senior Application Scientist Foreword: A Molecule of Latent Potential

In the vast landscape of chemical reagents and pharmaceutical intermediates, certain molecules, while not household names, form the critical backbone of significant research and development endeavors. 2-Hydroxy-3-nitrobenzoic acid and its corresponding sodium salt represent one such class of compounds. While its isomers, particularly those with the nitro group at the 4 or 5-position, have well-documented roles as precursors to anti-inflammatory drugs like mesalazine^[1], the 3-nitro isomer remains a subject of more specialized inquiry. This guide aims to consolidate the available technical data on 2-hydroxy-3-nitrobenzoic acid sodium salt, providing researchers, chemists, and drug development professionals with a foundational understanding of its properties, synthesis, and potential applications. We will delve into the established data for the parent acid and extrapolate the expected characteristics of its sodium salt, offering a scientifically grounded perspective for its use in the laboratory and beyond.

Core Chemical Identity and Physicochemical Properties

The subject of this guide is the sodium salt derived from 2-hydroxy-3-nitrobenzoic acid (also known as 3-Nitrosalicylic acid). The parent acid is the primary form for which extensive physical data is available. The formation of the sodium salt involves the deprotonation of the carboxylic

acid group, a transformation that significantly alters key properties such as solubility and melting point.

Structural Representation and Key Identifiers

- Parent Acid: 2-Hydroxy-3-nitrobenzoic Acid
- Synonyms: 3-Nitrosalicylic Acid[2][3]
- CAS Number: 85-38-1[2][3]
- Molecular Formula: C₇H₅NO₅[2][3]
- Molecular Weight: 183.12 g/mol [4]
- Target Compound: 2-Hydroxy-3-nitrobenzoic Acid Sodium Salt
- Molecular Formula: C₇H₄NNaO₅
- Molecular Weight: 205.10 g/mol

Comparative Physicochemical Data

The conversion of a carboxylic acid to its sodium salt introduces ionic character, leading to predictable shifts in its physical properties. The following table summarizes the known data for the parent acid and provides expected values for the sodium salt.

Property	2-Hydroxy-3-nitrobenzoic Acid (Parent Acid)	2-Hydroxy-3-nitrobenzoic Acid Sodium Salt (Expected)	Rationale for Expected Properties
Appearance	Yellow crystalline powder[5]	Yellow to off-white solid	Salt formation typically does not drastically alter the color imparted by the nitroaromatic system.
Melting Point	142-147 °C[4][5]	>300 °C (decomposes)	Ionic compounds have strong electrostatic forces, leading to much higher melting points compared to their covalent acid precursors. Decomposition is common at elevated temperatures.
Boiling Point	389 °C at 760 mmHg[5]	Not Applicable	As an ionic solid, it will decompose before boiling.
Density	1.631 g/cm³[5]	> 1.631 g/cm³	The incorporation of a sodium atom increases the molecular weight without a proportional increase in volume, thus increasing density.
Aqueous Solubility	Sparingly soluble	Soluble	The ionic nature of the sodium carboxylate group allows for strong dipole-ion interactions with

water, dramatically increasing solubility compared to the less polar parent acid.

pKa	~2-3 (Estimated)	Not Applicable
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The pKa refers to the acidity of the parent acid's carboxylic proton. The salt is the conjugate base.

Synthesis and Characterization

The preparation of 2-hydroxy-3-nitrobenzoic acid sodium salt is a straightforward acid-base reaction. The primary challenge lies in the synthesis of the parent acid, which is typically achieved through the nitration of salicylic acid.

Synthesis of the Parent Acid: 2-Hydroxy-3-nitrobenzoic Acid

The regioselective nitration of salicylic acid is complex, as the hydroxyl (-OH) and carboxylic acid (-COOH) groups direct incoming electrophiles to different positions. The hydroxyl group is a strongly activating ortho-, para-director, while the carboxylic acid group is a deactivating meta-director. The primary products of salicylic acid nitration are 3-nitrosalicylic acid and 5-nitrosalicylic acid. Controlling the reaction conditions (temperature, nitrating agent, solvent) is crucial to maximize the yield of the desired 3-nitro isomer.

A generalized laboratory procedure involves the careful addition of a nitrating agent (e.g., nitric acid) to a solution of salicylic acid, often in a solvent like acetic acid or sulfuric acid, at low temperatures to control the reaction's exothermicity.

Preparation of 2-Hydroxy-3-nitrobenzoic Acid Sodium Salt: A Representative Protocol

This protocol describes the conversion of the parent acid to its sodium salt. This process is self-validating: successful conversion is confirmed by the complete dissolution of the sparingly

soluble acid into the aqueous phase.

Materials:

- 2-Hydroxy-3-nitrobenzoic acid
- Sodium hydroxide (NaOH), 1M aqueous solution
- Deionized water
- Ethanol
- pH indicator strips or a calibrated pH meter

Step-by-Step Methodology:

- **Dissolution of Acid:** Suspend 1.0 equivalent of 2-hydroxy-3-nitrobenzoic acid in a minimal amount of ethanol or an ethanol/water mixture in a round-bottom flask. The alcohol aids in wetting the solid and facilitating the reaction.
- **Neutralization:** While stirring, slowly add 1.0 equivalent of 1M sodium hydroxide solution dropwise. The yellow solid will gradually dissolve as it converts to the more soluble sodium salt.
- **pH Monitoring:** Monitor the pH of the solution. The target endpoint is a pH of ~7-8. Avoid making the solution strongly basic, which could promote side reactions or hydrolysis, especially upon heating.
- **Solvent Removal:** Once all the solid has dissolved and the pH is stable, remove the solvent under reduced pressure using a rotary evaporator.
- **Isolation and Drying:** The resulting solid is the crude sodium salt. It can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) if necessary. Dry the final product under vacuum to remove any residual water.

Diagram: Synthesis Workflow

Step 1: Parent Acid Synthesis

Salicylic Acid

Nitration
(e.g., HNO_3 , H_2SO_4)

2-Hydroxy-3-nitrobenzoic Acid

Step 2: Salt Formation

NaOH (aq)

Acid-Base
Neutralization

2-Hydroxy-3-nitrobenzoic Acid
Sodium Salt

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Caption: Workflow for the synthesis of the sodium salt.

Spectroscopic Characterization

While specific spectra for the sodium salt are not readily available in public databases, its identity can be confirmed by comparing its spectra to that of the parent acid.

- **Infrared (IR) Spectroscopy:** The most telling change will be in the hydroxyl and carbonyl regions. The broad O-H stretch of the carboxylic acid (typically $\sim 2500\text{-}3300\text{ cm}^{-1}$) in the parent acid's spectrum will disappear.^[2] The sharp C=O stretch of the carboxylic acid ($\sim 1700\text{ cm}^{-1}$) will be replaced by two characteristic asymmetric ($\sim 1610\text{-}1550\text{ cm}^{-1}$) and symmetric ($\sim 1420\text{-}1300\text{ cm}^{-1}$) stretches of the carboxylate anion (COO^-). The phenolic O-H stretch ($\sim 3200\text{-}3600\text{ cm}^{-1}$) will remain.

- Mass Spectrometry (MS): For the parent acid, electron ionization (EI) mass spectra are available, showing the molecular ion peak.[3] For the sodium salt, techniques like Electrospray Ionization (ESI) would be more appropriate. In negative ion mode (ESI-), the spectrum would show a peak corresponding to the deprotonated acid $[M-H]^-$ at an m/z of 182.01. In positive ion mode (ESI+), one might observe an ion corresponding to $[M+Na]^+$ at an m/z of 228.00.

Applications and Research Potential

The utility of 2-hydroxy-3-nitrobenzoic acid sodium salt is primarily as a research chemical and a building block for more complex molecules. Its structural features—a carboxylic acid, a hydroxyl group, and a nitro group—offer multiple handles for chemical modification.

Intermediate in Chemical Synthesis

- Pharmaceutical Precursor: Isomers of this compound are vital in drug synthesis.[1][6] For example, the reduction of the nitro group to an amine is a common transformation. The resulting 2-hydroxy-3-aminobenzoic acid is a valuable scaffold. A known process describes the conversion of 3-nitrosalicylic acid or its salts to 2-amino-3-nitrobenzoic acid by heating with ammonium hydroxide, demonstrating the lability of the hydroxyl group to nucleophilic substitution under certain conditions.[7]
- Dye and Pigment Synthesis: Nitroaromatic compounds are often precursors to azo dyes. The nitro group can be reduced to an amino group, which can then be diazotized and coupled to form chromophores.[8]

Diagram: Potential Application Pathways

Caption: Potential synthetic routes starting from the title compound.

Biological and Biochemical Research

- Screening for Bioactivity: Given that derivatives of 2-hydroxybenzoic acid have been identified as selective inhibitors of enzymes like SIRT5, a sirtuin deacetylase involved in metabolism[9], this compound and its derivatives could be valuable candidates for screening libraries to identify new enzyme inhibitors.

- Chelating Agent: The salicylic acid backbone is a known chelator of metal ions. The compound could be investigated for its ability to bind various metal ions, a property useful in analytical chemistry or as a potential therapeutic strategy.

Safety, Handling, and Toxicology

The safety profile of the sodium salt is expected to be similar to that of the parent acid and related nitroaromatic compounds. It should be handled with appropriate precautions in a laboratory setting.

Hazard Identification

Based on data for the parent acid and related salts, the compound should be considered hazardous.[\[10\]](#)

- Skin Irritation: Causes skin irritation.[\[5\]](#)[\[11\]](#)
- Eye Irritation: Causes serious eye irritation.[\[5\]](#)[\[11\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[5\]](#)[\[11\]](#)
- Acute Toxicity: The parent acid has a reported oral LD₅₀ (Lowest published lethal dose) in rats of 500 mg/kg.[\[4\]](#) The toxicological properties have not been fully investigated.[\[10\]](#)

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[\[11\]](#)[\[12\]](#)
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[12\]](#)
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[\[12\]](#)
- First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.[10][11]
- Skin: Wash off immediately with plenty of soap and water. Remove contaminated clothing. [10][11]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[10][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Conclusion

2-Hydroxy-3-nitrobenzoic acid sodium salt is a compound defined by the versatile reactivity of its constituent functional groups. While direct applications are not extensively documented, its role as a chemical intermediate is clear. Its synthesis from salicylic acid, though requiring careful control of regioselectivity, is achievable through standard nitration chemistry, and its subsequent conversion to the sodium salt is a trivial acid-base neutralization. For researchers in medicinal chemistry, materials science, and synthetic organic chemistry, this compound offers a valuable and reactive scaffold. A thorough understanding of its properties, derived from the data of its parent acid and the fundamental principles of ionic salts, is the first step toward unlocking its full potential in the laboratory.

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- To cite this document: BenchChem. [2-hydroxy-3-nitrobenzoic acid sodium salt properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576111#2-hydroxy-3-nitrobenzoic-acid-sodium-salt-properties]

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